

Application Note & Protocol: Safe Handling and Storage of 2-Nitromesitylene

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Compound of Interest

Compound Name: 2-Nitromesitylene

CAS No.: 603-71-4

Cat. No.: B1583763

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Abstract

This document provides a comprehensive guide to the safe handling, storage, and disposal of **2-Nitromesitylene** (CAS No. 603-71-4). As a nitroaromatic compound, **2-Nitromesitylene** presents specific hazards that necessitate rigorous adherence to safety protocols to mitigate risks in a research and development environment. This guide is intended for researchers, scientists, and drug development professionals, offering detailed protocols and explaining the rationale behind each procedural step to ensure a self-validating system of safety.

Introduction: Understanding the Hazard Profile

2-Nitromesitylene, also known as 1,3,5-Trimethyl-2-nitrobenzene, is a valuable intermediate in the synthesis of dyes, pharmaceuticals, and other specialty chemicals.[1][2] However, its chemical structure—a benzene ring substituted with a nitro group—confers specific reactivity and toxicological properties that demand careful management.[3] The nitro group makes the compound energetic and potentially thermally unstable, while also contributing to its toxicity.[4][5]

Key Properties of **2-Nitromesitylene**:

Property	Value	Source(s)
CAS Number	603-71-4	[6][7][8][9]
Molecular Formula	C9H11NO2	[1][6][7][10]
Molecular Weight	165.19 g/mol	[1][6][9][10]
Appearance	Colorless to light yellow solid	[1]
Melting Point	41-44 °C (lit.)	[1][11]
Boiling Point	255 °C (lit.)	[1][11]
Flash Point	81.6 - 112 °C (187 - 234 °F)	[11][12]

Understanding these properties is the foundation of a robust safety protocol. The relatively high flash point indicates it is not flammable at ambient temperatures, but it is a combustible solid that must be kept away from ignition sources.[12][13] Its low melting point means it may be encountered as a liquid in warm environments, and its solid form requires careful handling to avoid generating dust, which can be an inhalation hazard.

Hazard Identification and Risk Assessment

A thorough risk assessment must be performed before any work with **2-Nitromesitylene** begins. The primary hazards are categorized below based on the Globally Harmonized System (GHS).

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[6][10]
- Acute Toxicity, Dermal (Category 4): Harmful in contact with skin.[6][10]
- Acute Toxicity, Inhalation (Category 4): Harmful if inhaled.[6][10]
- Skin Irritation (Category 2): Causes skin irritation.[6][12][14]
- Serious Eye Irritation (Category 2A/2): Causes serious eye irritation.[6][12][14][15]

- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[6][12][13][14]

Toxicological Hazards

Nitroaromatic compounds are recognized as a class of toxic and mutagenic chemicals.[3][16][17] Their extensive use in industry has unfortunately led to environmental contamination, and many are listed as priority pollutants by the U.S. Environmental Protection Agency (EPA).[3][18] The primary health hazard associated with acute exposure to aromatic nitro-compounds is cyanosis, resulting from methemoglobinemia, a condition that reduces the oxygen-carrying capacity of the blood.[19] Chronic exposure can lead to anemia and organ damage.[18][19]

Physical and Reactivity Hazards

While stable under normal conditions, **2-Nitromesitylene** is an energetic material that poses risks if handled improperly.[12]

- Thermal Decomposition: Like many organic nitro compounds, it can undergo exothermic decomposition at elevated temperatures, which can be accelerated by impurities.[4] Reactions should be carefully monitored to prevent thermal runaways.
- Incompatible Materials: It is incompatible with strong oxidizing agents and strong bases.[12] Contact with these materials can lead to vigorous, potentially explosive reactions.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with engineering controls and supplemented by appropriate PPE, is mandatory.[19]

Primary Engineering Controls

The principle of "as low as reasonably practicable" (ALARP) must be applied to exposure.

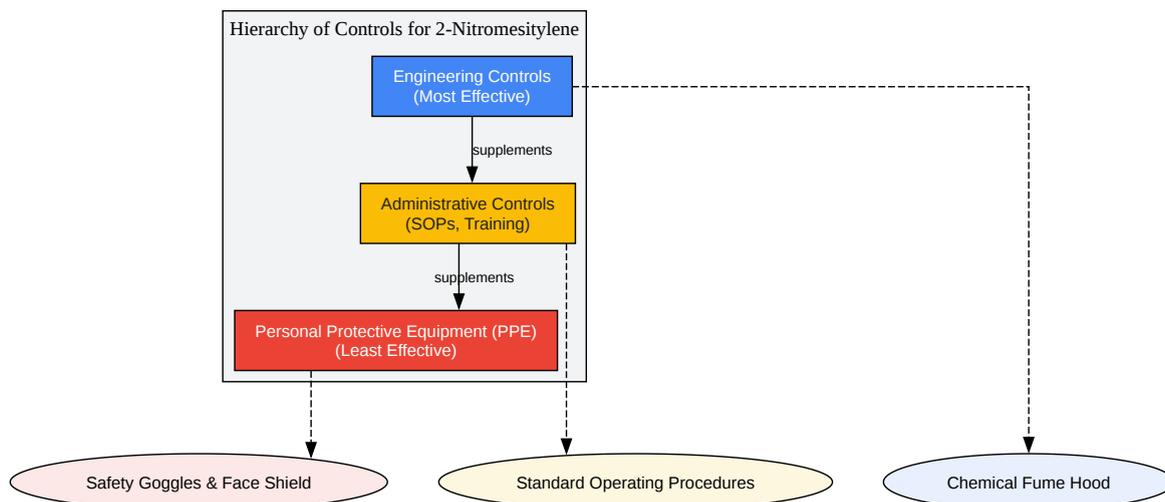
- Chemical Fume Hood: All manipulations of **2-Nitromesitylene**, including weighing, transfers, and reactions, must be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors.[12]

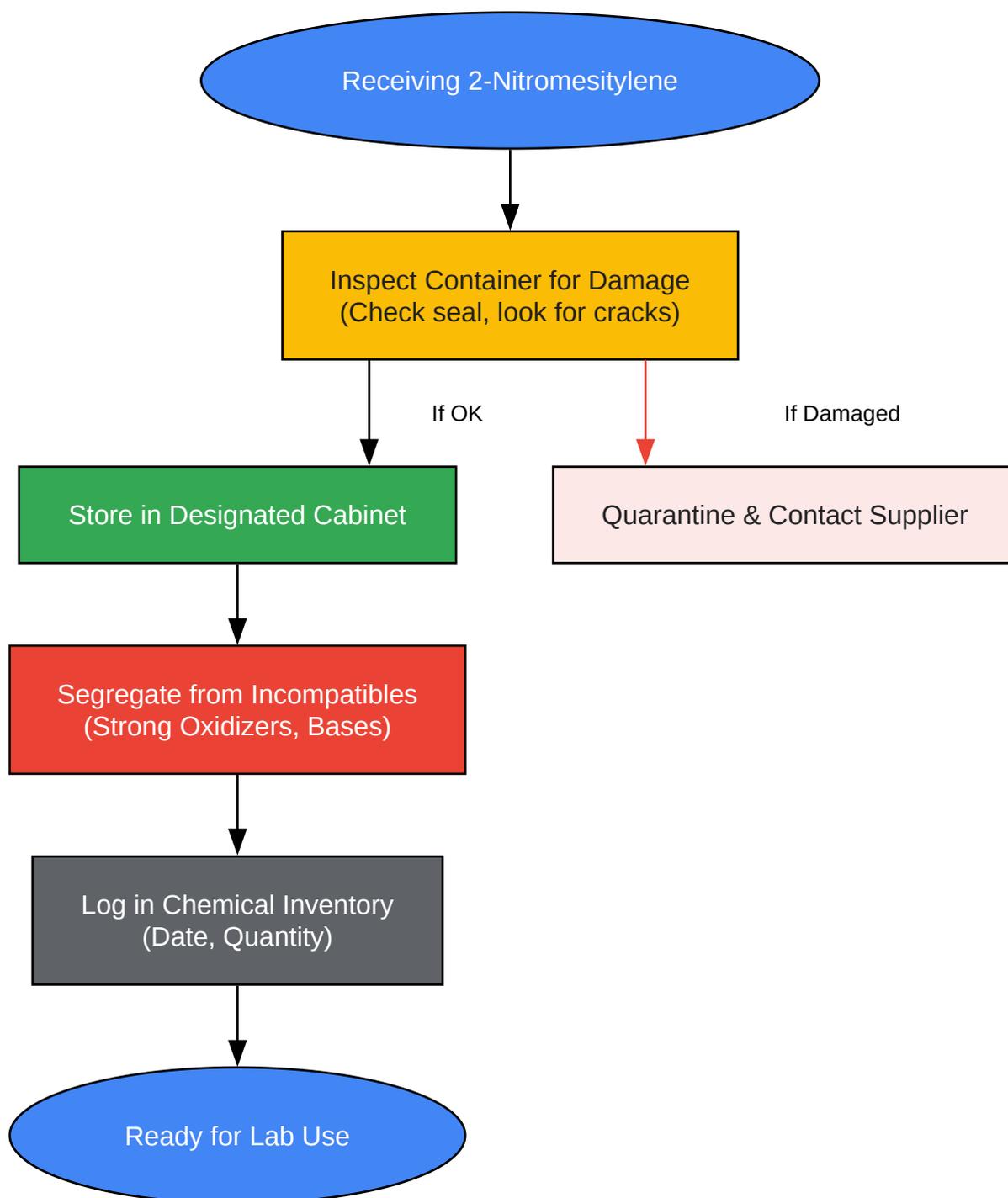
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.[12][19]
- Blast Shield: When performing nitration reactions, reactions at elevated temperatures, or scaling up beyond a few grams, the use of a blast shield in front of the apparatus is a required precaution.

Personal Protective Equipment (PPE)

PPE is the last line of defense and should never be used as a substitute for robust engineering controls.[19]

- Hand Protection: Wear chemically resistant gloves, such as nitrile or neoprene.[14] Double-gloving is recommended, especially during transfers.
- Eye Protection: Chemical safety goggles that provide a complete seal around the eyes are mandatory.[14] A face shield should be worn over the goggles during procedures with a higher risk of splashes.[14]
- Skin and Body Protection: A flame-resistant lab coat is required and must be kept fully buttoned.[14] Do not wear shorts or open-toed shoes.
- Respiratory Protection: For situations where fume hood use is not feasible or in the event of a large spill, a NIOSH-approved respirator with organic vapor cartridges is necessary.





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Caption: Workflow for the safe receipt and storage of **2-Nitromesitylene**.

Storage Conditions:

- Location: Store in a cool, dry, well-ventilated place away from direct sunlight and sources of heat or ignition. [12][13]* Container: Keep in the original, tightly sealed container. [12][13]* Segregation: Crucially, store **2-Nitromesitylene** away from incompatible materials. [12]It should be stored in a cabinet for organic compounds, separate from strong oxidizing agents (e.g., nitric acid, perchlorates) and strong bases. [12][20][21]

Emergency Procedures: Spills and Exposure

BE PREPARED: Know the location of the nearest safety shower, eyewash station, and fire extinguisher before starting work.

Spill Response

- Small Spill (manageable by lab personnel):
 - Alert others in the immediate area. [22] 2. Wearing appropriate PPE, contain the spill and absorb it with an inert material like vermiculite or sand.
 - Scoop the absorbed material into a labeled, sealed container for hazardous waste disposal. [12] 4. Decontaminate the area with soap and water.
- Large Spill (requires emergency response):
 - Evacuate the laboratory immediately. [22][23] 2. Confine the spill area by closing doors. [23] 3. Alert your institution's emergency response office (e.g., EHS) or call 911. [22][24] 4. Provide responders with the Safety Data Sheet (SDS).

Exposure Protocol

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station. [12]Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin area thoroughly with soap and water for at least 15 minutes. [12]Seek medical attention if irritation occurs. [12]* Inhalation: Move the affected person to fresh air. [12]If breathing is difficult, seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. [14]

Waste Disposal

All waste containing **2-Nitromesitylene** is considered hazardous waste and must be disposed of according to institutional and governmental regulations. [12][25]1. Segregation: Collect waste in a designated, properly labeled, and sealed hazardous waste container. [26][27]Do not mix with incompatible waste streams. [27]2. Labeling: The container must be clearly labeled with "Hazardous Waste" and the full chemical name "**2-Nitromesitylene.**" [26]3. Disposal: Arrange for pickup by your institution's certified environmental health and safety (EHS) department. [28]Disposal down the drain is prohibited. [26]

Conclusion

The safe use of **2-Nitromesitylene** in a research setting is entirely achievable through a combination of understanding its inherent hazards, utilizing appropriate engineering controls, consistently wearing the correct PPE, and adhering to established protocols. A proactive safety culture, where every researcher understands the rationale behind each safety measure, is the ultimate guarantor of a safe laboratory environment.

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